

Thermodynamic Stability of 1H-Pyrazole-Dicarboxylic Acids: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1H-Pyrazole-1,5-dicarboxylic acid

CAS No.: 90993-83-2

Cat. No.: B12861872

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Part 1: Executive Technical Analysis & Nomenclature Paradox

The "1,5" vs. "3,5" Stability Paradox Before evaluating thermodynamic parameters, it is critical to address the structural identity of "**1H-Pyrazole-1,5-dicarboxylic acid**." In strict IUPAC nomenclature, the "1H" designation indicates a proton on the nitrogen at position 1.^[1] Consequently, a substituent cannot simultaneously occupy position 1 (N1) unless the proton is displaced.^[1]

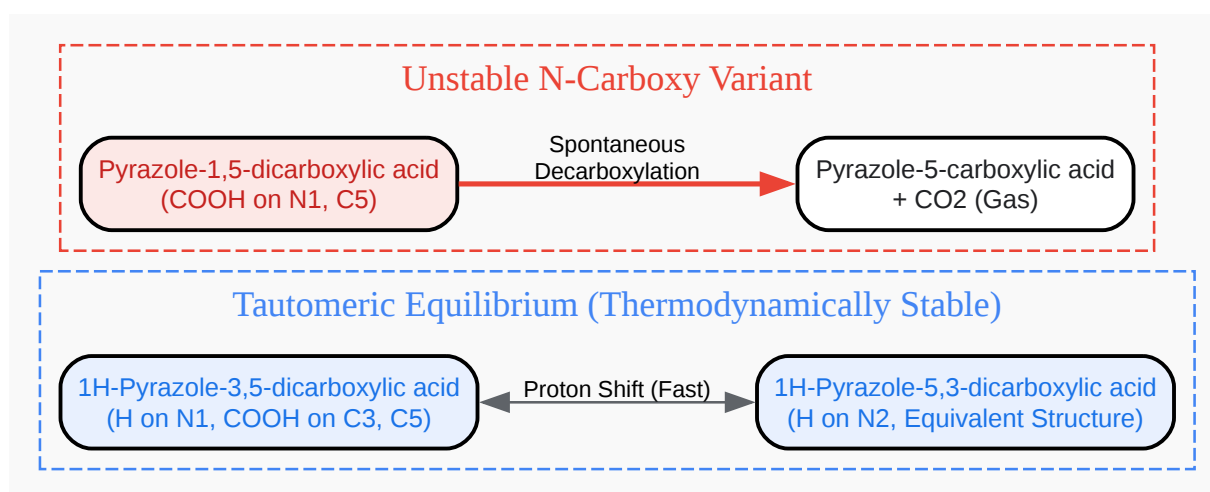
- The Theoretical 1,5-Isomer (N-Carboxy Species): A structure with a carboxylic acid at N1 and C5 (Pyrazole-1,5-dicarboxylic acid) is a carbamic acid derivative.^[1] These species are thermodynamically unstable and prone to spontaneous decarboxylation (loss of) upon synthesis or acidification, reverting to the N-unsubstituted pyrazole.^[1]
- The Stable 3,5-Isomer (The Industrial Standard): The compound commercially and scientifically referenced in this context is 1H-Pyrazole-3,5-dicarboxylic acid (CAS: 3112-31-

0). Due to annular tautomerism, the C3 and C5 positions are chemically equivalent when the nitrogen is unsubstituted.[1]

Editorial Note: This guide focuses on the thermodynamic profile of the stable 1H-Pyrazole-3,5-dicarboxylic acid (3,5-PDC), while referencing the instability mechanisms of the N-substituted variants where relevant for synthetic planning.

Structural Tautomerism & Stability

The high thermodynamic stability of 3,5-PDC arises from its ability to form extensive intermolecular hydrogen bonding networks in the solid state and its resonance stabilization.[1]



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Caption: Figure 1. Tautomeric equivalence of the stable 3,5-isomer vs. the irreversible decarboxylation of the unstable N-carboxy (1,5) species.[1][2][3]

Part 2: Physicochemical & Thermodynamic Profile

The following data characterizes 1H-Pyrazole-3,5-dicarboxylic acid (Monohydrate and Anhydrous).

Thermal Properties

The compound exhibits exceptional thermal stability for a dicarboxylic acid, resisting decarboxylation up to nearly 300°C.[1] This stability makes it a preferred linker for Metal-

Organic Frameworks (MOFs).

Parameter	Value	Condition/Note
Melting Point (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted">)	292–295 °C	Decomposes upon melting (Decarboxylation).[4]
Decomposition Onset	~287 °C	Measured via TGA (Thermogravimetric Analysis). [1]
Crystal Density	1.814 g/cm ³	Predicted/Calculated.[1][5]
Solid-State Form	Monohydrate / Anhydrous	Often isolated as monohydrate (CAS 303180-11-2); water is lattice-bound.

Solution Thermodynamics (pKa & Solubility)

The acidity of the pyrazole ring (N-H) and the carboxylic groups creates a complex ionization profile.[1]

- pKa1 (COOH): ~2.0 – 2.5 (Strongly acidic due to electron-withdrawing pyrazole ring).[1]
- pKa2 (COOH): ~4.0 – 4.8.[1]
- pKa3 (N-H): >13 (Very weak acid).[1]
- Solubility:
 - Water:[1] Low (sparingly soluble in cold water; soluble in boiling water).[1]
 - Organic Solvents: Soluble in DMSO, DMF, Methanol.[1]
 - Base: Highly soluble in aqueous NaOH/KOH (forms dicarboxylate salts).[1]

Part 3: Degradation Mechanisms & Stress Testing

Thermal Decarboxylation Pathway

At temperatures exceeding 290°C, or under catalyzed conditions (Cu-catalysis), the compound undergoes sequential decarboxylation.^[1]

Mechanism:

- Loss of first

Pyrazole-3(5)-carboxylic acid.

- Loss of second

1H-Pyrazole (volatile).

Experimental Protocols for Stability Validation

To validate the stability of a batch (e.g., for drug substance qualification), use the following protocols.

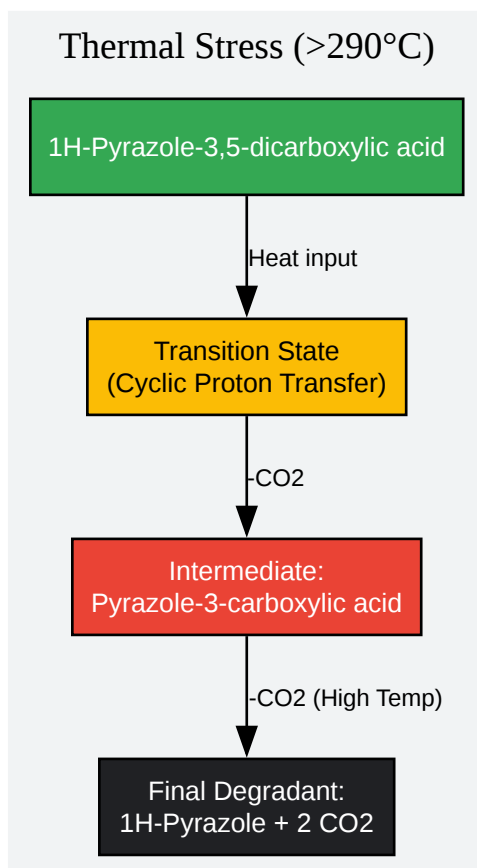
Protocol A: Thermal Stress Testing (DSC/TGA)

- Objective: Determine the precise onset of decarboxylation.
- Instrument: Differential Scanning Calorimeter (DSC) & Thermogravimetric Analyzer (TGA).^[1]
- Method:
 - Equilibrate 5–10 mg sample at 30°C.
 - Ramp temperature at 10°C/min under flow (50 mL/min).
 - Monitor for endothermic peak (melting) coupled with mass loss (TGA).^[1]
- Acceptance Criteria: No significant mass loss (<1%) below 250°C. Endotherm onset >285°C.^[1]

Protocol B: Hydrolytic Stability (HPLC)

- Objective: Confirm stability in aqueous media (simulating formulation).
- Method:
 - Prepare 0.5 mg/mL solution in 50:50 Methanol:Water (pH adjusted to 7.0).
 - Incubate at 40°C / 75% RH for 7 days.
 - Analyze via HPLC (C18 column, Gradient 5% 95% ACN in Water + 0.1% TFA).[\[1\]](#)
- Target: Purity retention >99.5%.

Degradation Logic Diagram



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Caption: Figure 2. Stepwise thermal decarboxylation pathway of pyrazole dicarboxylic acids.

Part 4: Implications for Drug Development & Synthesis

Storage & Handling

- **Hygroscopicity:** The anhydrous form may convert to the monohydrate upon exposure to humidity.[1] Store in tightly sealed containers with desiccants.
- **Incompatibility:** Avoid strong oxidizing agents and transition metals (Cu, Ag) in solution, as these can catalyze decarboxylation at lower temperatures (see Decarboxylative couplings in literature).[1]

Synthetic Utility (MOFs & Ligands)

The 3,5-dicarboxylic acid motif is a "privileged linker" in reticular chemistry.[1] Its stability allows for solvothermal synthesis conditions (often 100–150°C in DMF) without degradation, a key advantage over less stable heterocyclic acids.[1]

Impurity Profile

If synthesizing this compound, watch for:

- **Monodecarboxylated impurity:** Pyrazole-3-carboxylic acid (detectable by HPLC).
- **Regioisomers:** N-alkylated byproducts if alkylation steps were involved (e.g., 1-methyl-pyrazole-3,5-dicarboxylic acid).

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